

An In-depth Technical Guide to Mal-PEG3-NHS Ester for Bioconjugation

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Compound of Interest

Compound Name: Mal-PEG3-NHS ester

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the heterobifunctional crosslinker, Maleimide-PEG3-N-hydroxysuccinimide ester (**Mal-PEG3-NHS ester**). It details its chemical properties, reaction mechanisms, and applications in bioconjugation, with a focus on producing stable and effective bioconjugates for research and therapeutic development.

Introduction to Mal-PEG3-NHS Ester

Mal-PEG3-NHS ester is a versatile crosslinking reagent widely used in bioconjugation to link two biomolecules, typically a protein and another molecule such as a drug, peptide, or oligonucleotide.^{[1][2]} Its structure features three key components: a maleimide group, a short polyethylene glycol (PEG) spacer, and an N-hydroxysuccinimide (NHS) ester. This combination of reactive groups and a hydrophilic spacer makes it a valuable tool in the development of antibody-drug conjugates (ADCs), targeted drug delivery systems, and various labeled proteins for diagnostic and research applications.^{[1][3]}

The maleimide group specifically and efficiently reacts with sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins, to form a stable thioether bond.^[4] The NHS ester, on the other hand, is highly reactive towards primary amines, such as the N-terminus of a protein or the side chain of lysine residues, forming a stable amide bond. The short, hydrophilic PEG3 spacer, consisting of three ethylene glycol units, enhances the solubility of the crosslinker and the resulting conjugate in aqueous solutions, and can reduce steric hindrance between the conjugated molecules.

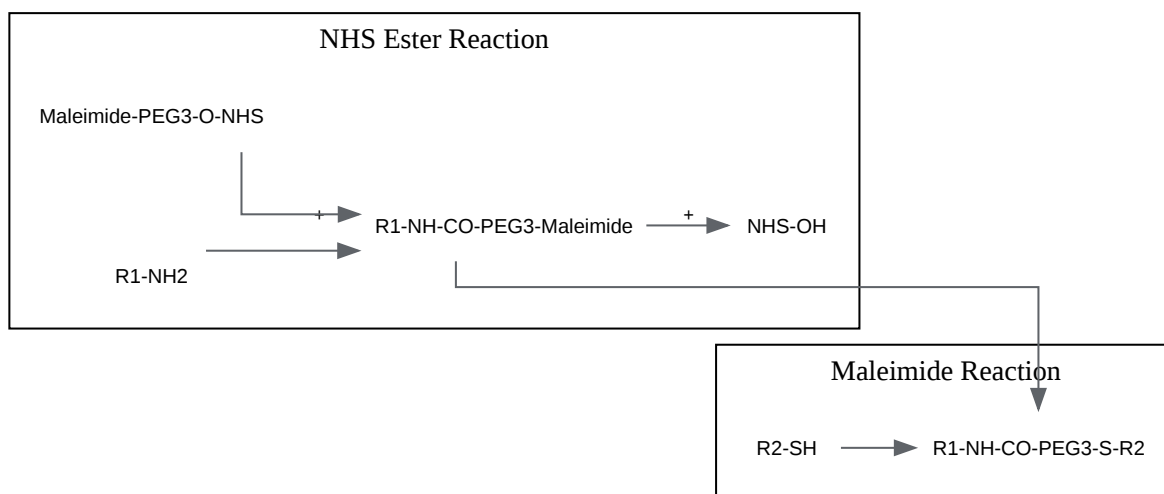
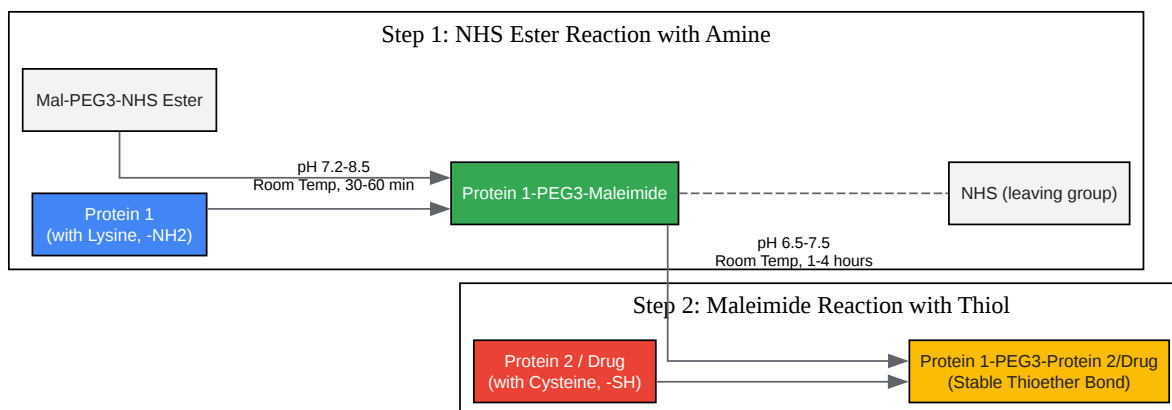
Chemical Properties and Structure

The chemical and physical properties of **Mal-PEG3-NHS ester** are summarized in the table below. It is crucial to handle this reagent with care, as the NHS ester is moisture-sensitive and can hydrolyze over time, rendering it inactive.

Property	Value	Reference(s)
Chemical Formula	C17H22N2O9	
Molecular Weight	398.37 g/mol	
Purity	Typically >95%	
Appearance	White to off-white solid or liquid	
Solubility	Soluble in organic solvents (DMSO, DMF), limited solubility in aqueous buffers.	
Storage Conditions	-20°C in a dry, dark environment.	

Reaction Mechanism and Experimental Workflow

The bioconjugation process using **Mal-PEG3-NHS ester** is typically a two-step reaction. First, the NHS ester reacts with the primary amines on one biomolecule. Subsequently, the maleimide group of the now-modified biomolecule reacts with the sulfhydryl group on a second biomolecule.



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